Technical Synthesis Guide: 3-((3,5-Dimethylbenzyl)oxy)pyridin-2-amine

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Compound of Interest

Compound Name:	*2-Pyridinamine, 3-[(3,5-dimethylphenyl)methoxy]-*
CAS No.:	*642084-17-1*
Cat. No.:	*B12584150*

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Executive Summary & Strategic Significance

Compound: **2-Pyridinamine, 3-[(3,5-dimethylphenyl)methoxy]-** CAS: (Analogous to 24016-03-3 for unsubstituted benzyl) Molecular Formula: $C_{14}H_{16}N_2O$ Molecular Weight: 228.29 g/mol

This guide details the synthesis of 3-((3,5-dimethylbenzyl)oxy)pyridin-2-amine, a critical pharmacophore often utilized in the development of Potassium-Competitive Acid Blockers (P-CABs) and MAPK/kinase inhibitors. Its structural core—an electron-rich 2-aminopyridine ether—serves as a versatile scaffold for constructing imidazo[1,2-a]pyridines and other fused heterocyclic systems found in next-generation gastrointestinal and oncology therapeutics.

The synthesis strategy prioritizes regioselectivity (O-alkylation vs. N-alkylation) and scalability, employing a robust Williamson ether synthesis protocol adapted for the tautomeric nature of 3-hydroxypyridines.

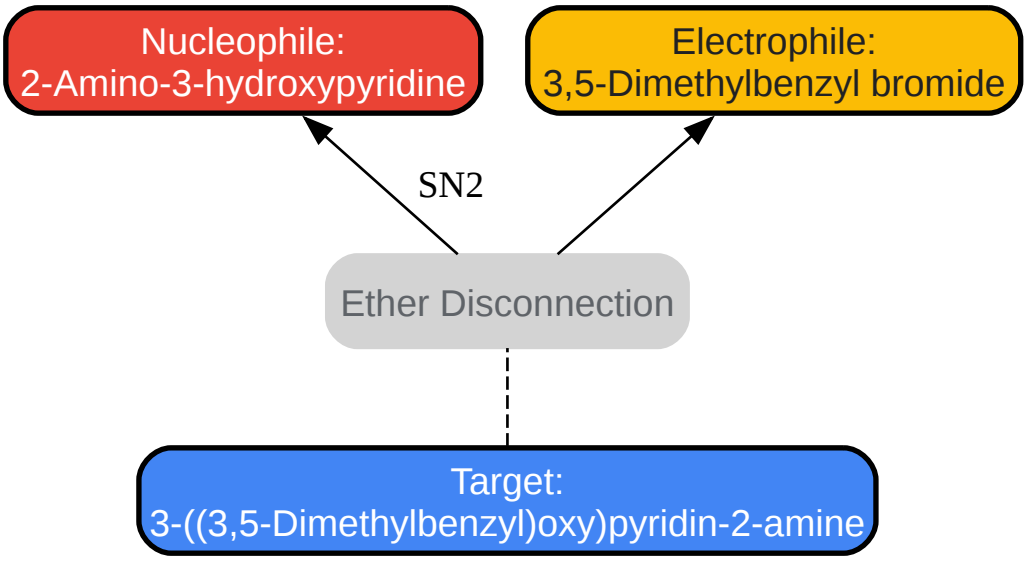
Retrosynthetic Analysis

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The target molecule is disconnected at the ether linkage, revealing two primary precursors: the nucleophilic 2-amino-3-hydroxypyridine and the electrophilic 3,5-dimethylbenzyl halide.

Structural Disconnection Logic

- C-O Bond Formation: The ether linkage is the strategic bond to form.
- Regioselectivity Challenge: 2-Amino-3-hydroxypyridine exhibits ambident nucleophilicity (O- vs. ring N- vs. exocyclic N-). The reaction conditions must strictly favor thermodynamic O-alkylation.
- Precursor Availability: 3,5-Dimethylbenzyl bromide is commercially available or easily synthesized via radical bromination of mesitylene.



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Figure 1: Retrosynthetic breakdown of the target molecule.

Synthetic Route Selection

We evaluate two primary methodologies. Method A is selected as the primary protocol due to higher atom economy and scalability.

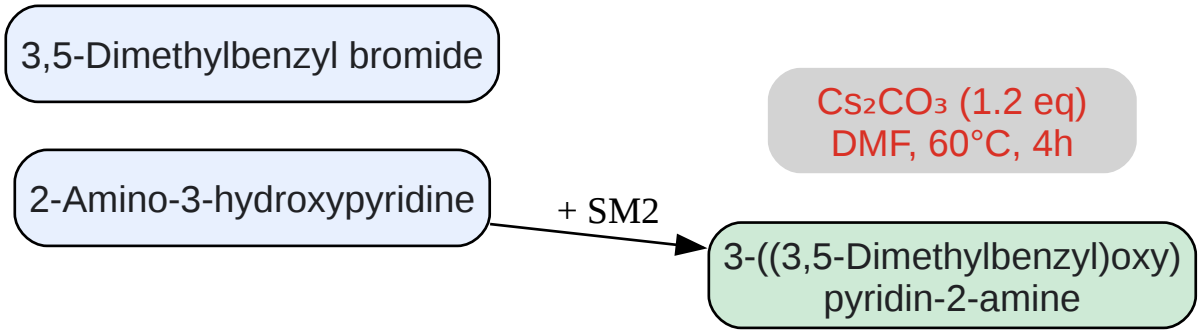
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Parameter	Method A: Base-Mediated O-Alkylation	Method B: Mitsunobu Coupling
Reagents	3,5-Dimethylbenzyl bromide, Cs_2CO_3/NaH	3,5-Dimethylbenzyl alcohol, DEAD, PPh_3
Mechanism	S_N2 Nucleophilic Substitution	Redox-Condensation
Atom Economy	High	Low (Generates Ph_3PO, Hydrazine byproduct)
Scalability	Excellent (Kg-scale viable)	Moderate (Chromatography often required)
Cost	Low	High

Detailed Experimental Protocol (Method A)

Reaction Scheme

The synthesis utilizes Cesium Carbonate (Cs_2CO_3) in DMF. Cesium's large cationic radius disrupts tight ion pairing, enhancing the nucleophilicity of the phenoxide oxygen and promoting O-alkylation over N-alkylation.



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Figure 2: Reaction scheme for the Cesium-promoted O-alkylation.

Step-by-Step Procedure

Scale: 10.0 mmol basis Expected Yield: 75–85%

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Step 1: Preparation of the Nucleophile

- Charge a dry 100 mL round-bottom flask (RBF) with 2-amino-3-hydroxypyridine (1.10 g, 10.0 mmol).
- Add anhydrous DMF (20 mL). Stir until fully dissolved.
- Add Cesium Carbonate (Cs_2CO_3) (3.91 g, 12.0 mmol). The mixture will become a suspension.
- Critical Step: Stir at Room Temperature (RT) for 30 minutes. This deprotonates the hydroxyl group, forming the cesium phenoxide intermediate.

Step 2: Alkylation

- Dissolve 3,5-dimethylbenzyl bromide (1.99 g, 10.0 mmol) in DMF (5 mL).
- Add the bromide solution dropwise to the reaction mixture over 10 minutes.
- Heat the reaction mixture to 60°C and stir for 4–6 hours.
    - Monitoring: Check via TLC (System: 50% EtOAc/Hexanes). The starting material (Rf ~0.2) should disappear, and the product (Rf ~0.5) should appear.

Step 3: Work-up and Isolation

- Cool the mixture to RT.
- Pour the reaction mixture into ice-cold water (150 mL) with vigorous stirring. The product should precipitate as a solid.
- Filter the precipitate using a Buchner funnel.
- Wash the filter cake with water (3 x 20 mL) to remove residual DMF and inorganic salts.
- Wash with a small amount of cold hexanes (10 mL) to remove unreacted benzyl bromide.

Step 4: Purification

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- Recrystallization: Dissolve the crude solid in a minimum amount of hot Ethanol or Ethyl Acetate. Allow to cool slowly to RT, then to 4°C.
- Filter the crystals and dry under high vacuum at 40°C for 12 hours.

Analytical Validation

Verify the structure using the following spectroscopic markers.

Technique	Expected Signal	Interpretation
^{1}H NMR (DMSO-d_6)	δ 2.25 (s, 6H)	Methyl groups on benzyl ring
	δ 5.10 (s, 2H)	Benzylic -CH_2- protons (Ether linkage)
	δ 5.80 (br s, 2H)	-NH_2 protons (Exchangeable with D_2O)
	δ 6.55 (dd, 1H)	Pyridine C5-H
	δ 6.95 (s, 3H)	Aromatic protons of dimethylbenzyl group
	δ 7.10 (d, 1H)	Pyridine C4-H
	δ 7.65 (d, 1H)	Pyridine C6-H
LC-MS (ESI+)	m/z 229.13 $[M+H]^+$	Consistent with MW 228.29

Process Safety & Troubleshooting

Critical Control Points (CCP)

- Regioselectivity: If N-alkylation is observed (product is gummy or has different NMR shifts), switch solvent to Acetone and use K_2CO_3 under reflux. The softer potassium cation in a less polar solvent can sometimes improve O/N selectivity ratios.
- Moisture Sensitivity: DMF must be anhydrous. Water competes as a nucleophile, hydrolyzing the benzyl bromide to the alcohol.

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Hazard Management

- 3,5-Dimethylbenzyl bromide: Potent lachrymator and skin irritant. Handle only in a fume hood.
- 2-Amino-3-hydroxypyridine: Toxic by ingestion.
- Waste Disposal: DMF solutions must be segregated as non-halogenated organic waste (unless bromide content is high).

References

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